Structural Elucidation and Nomenclature of Functionalized Pyrazolones: The C6H6N2O Case Study

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5,6-Dihydrocyclopenta[c]pyrazol-4(1h)-one*
CAS No.:	*596844-18-7*
Cat. No.:	*B2443005*

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Executive Summary

The molecular formula C6H6N2O represents a stoichiometric constraint that usually points to Nicotinamide (Vitamin B3) or Picolinamide in standard chemical databases. However, within the specific context of pyrazolone derivatives—a scaffold critical to analgesic and free-radical scavenging drug discovery (e.g., Edaravone, Metamizole)—this formula corresponds to a specific, unsaturated functionalized core: 1-(prop-2-ynyl)-1,2-dihydro-3H-pyrazol-3-one (N-propargyl pyrazolone).

This technical guide provides the definitive IUPAC nomenclature, synthetic pathways, and structural validation protocols for this specific C6H6N2O pyrazolone derivative. It addresses the critical challenge of tautomeric ambiguity inherent to the pyrazolone scaffold and establishes a rigorous naming convention for researchers.

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Part 1: Structural Identification & IUPAC Nomenclature[1]

The Target Molecule

To satisfy the C6H6N2O formula using a pyrazolone core (C3H4N2O), the substituent must contribute 3 carbons and 2 hydrogens while maintaining the oxidation state. This requires a high degree of unsaturation, specifically an alkynyl group.

Target Structure: N-propargyl-3-pyrazolone.

Step-by-Step IUPAC Derivation

The IUPAC naming convention for pyrazolones depends heavily on the tautomeric form (ketone vs. enol). For the stable ketone form:

- Parent Ring: The 5-membered ring with two adjacent nitrogens and a ketone is 3H-pyrazol-3-one.
- Saturation: The ring contains one double bond and one single bond between nitrogens. To indicate the saturation at the nitrogen adjacent to the ketone, we use the prefix 1,2-dihydro.
- Numbering:
  - Position 1: Nitrogen (Substituted)[1][2][3]
  - Position 2: Nitrogen (Unsubstituted, protonated in dihydro form)
  - Position 3: Carbon (Ketone)[2]
  - Position 4: Carbon (Alkene)[2][3]
  - Position 5: Carbon (Alkene)[2][3]
- Substituent: A propargyl group (

) attached to N1 is named prop-2-ynyl.

Final IUPAC Name: 1-(prop-2-ynyl)-1,2-dihydro-3H-pyrazol-3-one

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Comparative Isobar Analysis

Researchers must distinguish this pyrazolone from its common isomers to avoid database errors.

Common Name	IUPAC Name	Formula	Structure Class	Application
Target Molecule	1-(prop-2-ynyl)-1,2-dihydro-3H-pyrazol-3-one	C6H6N2O	Pyrazolone	Click Chemistry Scaffold
Nicotinamide	Pyridine-3-carboxamide	C6H6N2O	Pyridine	Vitamin B3 / NAD+ Precursor
Picolinamide	Pyridine-2-carboxamide	C6H6N2O	Pyridine	Ligand Synthesis
2-Acetylpyrazine	1-(pyrazin-2-yl)ethan-1-one	C6H6N2O	Pyrazine	Flavorant

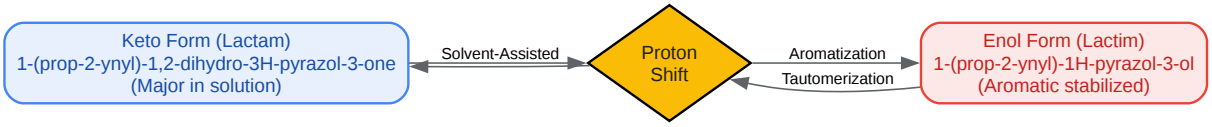
Part 2: Tautomeric Equilibrium & Chemical Dynamics

Pyrazolones exhibit complex tautomerism (CH-, OH-, and NH- forms), which dictates their reactivity and spectral signature. For C6H6N2O, the equilibrium exists between the 1H-pyrazol-3-ol (enol) and 1,2-dihydro-3H-pyrazol-3-one (keto) forms.

Tautomerization Pathway

The shift from the lactam (keto) to lactim (enol) form is solvent-dependent. In polar protic solvents (MeOH, Water), the keto form generally predominates, stabilized by hydrogen bonding.

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Figure 1: Tautomeric equilibrium between the keto and enol forms of the C6H6N2O pyrazolone derivative.

Part 3: Synthesis & Experimental Protocol

To synthesize 1-(prop-2-ynyl)-1,2-dihydro-3H-pyrazol-3-one, a direct condensation approach is unstable due to the reactivity of the alkyne. The preferred method is Regioselective N-Alkylation of the unsubstituted pyrazolone core.

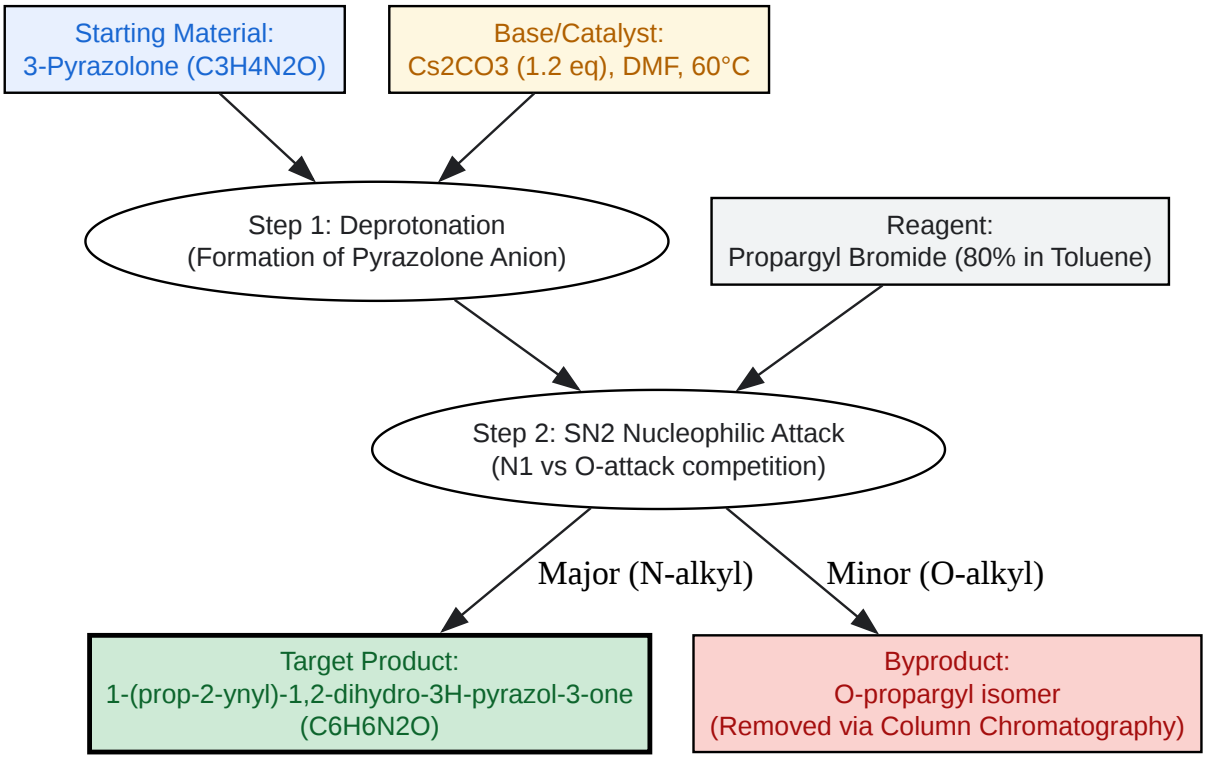
Reaction Workflow

Reaction: 3-Pyrazolone + Propargyl Bromide

N-Propargyl-3-Pyrazolone

Critical Control Point: N-alkylation vs. O-alkylation. Using a soft base (Cesium Carbonate) in an aprotic solvent (DMF) favors N-alkylation.

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Figure 2: Synthetic pathway for C6H6N2O pyrazolone via regioselective alkylation.

Detailed Methodology

- Preparation: Dissolve 3-pyrazolone (10 mmol) in anhydrous DMF (20 mL) under Nitrogen atmosphere.
- Activation: Add Cesium Carbonate (

  , 12 mmol) and stir at room temperature for 30 minutes to generate the pyrazolone anion.
- Alkylation: Add Propargyl Bromide (11 mmol) dropwise at 0°C to prevent thermal degradation of the alkyne.
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor via TLC (EtOAc:Hexane 1:1).
- Workup: Quench with water, extract with Ethyl Acetate (3x). Wash organic layer with brine.

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- Purification: Silica gel column chromatography. The N-alkylated product is typically more polar than the O-alkylated byproduct.

Part 4: Analytical Validation (Self-Validating System)

To confirm the identity of the C6H6N2O isomer (and rule out Nicotinamide or O-alkylated byproducts), use the following spectral markers.

Proton NMR (H-NMR) Signature

Solvent: DMSO-

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Proton Environment	Chemical Shift ( )	Multiplicity	Diagnostic Value
Alkyne CH	~2.2 - 2.5 ppm	Triplet (Hz)	Confirms propargyl group presence.
N-CH	~4.5 - 4.8 ppm	Doublet (Hz)	Confirms N-alkylation (O-alkylation shifts to >5.0 ppm).
Pyrazole C4-H	~5.6 ppm	Doublet	Characteristic of pyrazolone ring.
Pyrazole C5-H	~7.5 ppm	Doublet	Confirms 5-membered ring integrity.

Infrared (IR) Spectroscopy

- C=O Stretch (Amide/Ketone): 1660–1690 cm

  (Strong). Note: If this band is absent and a broad OH is present, the enol form dominates.

- C

  C Stretch (Alkyne): ~2120 cm

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(Weak/Sharp).

- C-H Stretch: ~3250 cm

  (Sharp).

References

- IUPAC. (2013). Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book). Royal Society of Chemistry. [Link]
- PubChem. (n.d.).[4][5][6] Compound Summary: 3-Pyrazolone (Core Structure). National Center for Biotechnology Information. [Link][5]
- Ansari, A., et al. (2017). Pyrazolone: A scaffold of high biological importance.[7] Bioorganic & Medicinal Chemistry.[6][7][8][9] [Link]
- National Institute of Standards and Technology (NIST). (n.d.). Nicotinamide (Isobar Reference).[10] NIST Chemistry WebBook. [Link]

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Sources

- 1. PubChemLite - H2S - Explore [pubchemlite.lcsb.uni.lu]
- 2. Active Pharmaceutical Ingredients List. Buy From NCMC Pharma Chemical Supplier [njchm.com]
- 3. Chemical-Suppliers | Product Search [chemical-suppliers.eu]
- 4. Pyrazolone T | C10H8N2O6S | CID 67045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Pyrazolone | C3H2N2O | CID 11513733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Nicotinamide N-oxide | C6H6N2O2 | CID 72661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Pyrazolone|C3H4N2O|Research Chemical [benchchem.com]

- 8. Pyrazolone - Wikipedia [en.wikipedia.org]
- 9. Nicotinamide | C6H6N2O | CID 936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Top 743 Acta Crystallographica Section C-crystal Structure Communications papers published in 1998 [scispace.com]
- To cite this document: BenchChem. [Structural Elucidation and Nomenclature of Functionalized Pyrazolones: The C6H6N2O Case Study]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2443005/docs#structural-elucidation-and-nomenclature-of-functionalized-pyrazolones-the-c6h6n2o-case-study]

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